

Application Notes and Protocols: Preparation of ML382 Stock Solution in DMSO

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Compound of Interest

Compound Name: ML382

Cat. No.: B609162

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These application notes provide a detailed protocol for the preparation, storage, and handling of a stock solution of **ML382** in dimethyl sulfoxide (DMSO). **ML382** is a potent and selective positive allosteric modulator of the Mas-related G protein-coupled receptor X1 (MRGPRX1)[1][2][3]. Accurate preparation of stock solutions is crucial for ensuring reproducible and reliable experimental results.

Key Compound Information at a Glance

Parameter	Value	Reference
Molecular Weight	360.43 g/mol	[1][4]
Formula	C ₁₈ H ₂₀ N ₂ O ₄ S	[1][4]
CAS Number	1646499-97-9	[1]
Purity	≥98% (HPLC)	[1][4]
Solubility in DMSO	Up to 100 mM	[1][4]
Appearance	White to off-white solid	[2]

Experimental Protocol: Preparation of a 10 mM ML382 Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **ML382** in DMSO. This concentration is a common starting point for creating working solutions for various in vitro and in vivo experiments.

Materials:

- **ML382** powder
- Anhydrous Dimethyl Sulfoxide (DMSO), molecular biology grade
- Microcentrifuge tubes or amber glass vials
- Calibrated analytical balance
- Vortex mixer
- Pipettes and sterile pipette tips

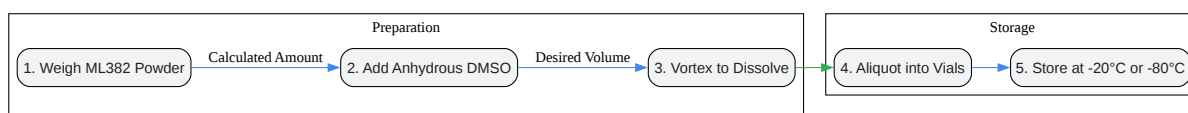
Procedure:

- Determine the required mass of **ML382**:
 - Use the following formula to calculate the mass of **ML382** needed to prepare the desired volume of a 10 mM stock solution:
 - $\text{Mass (mg)} = \text{Desired Volume (mL)} \times 10 \text{ mM} \times 360.43 \text{ (g/mol)} / 1000$
 - Example for 1 mL of 10 mM stock solution:
 - $\text{Mass (mg)} = 1 \text{ mL} \times 10 \text{ mmol/L} \times 360.43 \text{ mg/mmol} / 1000 = 3.6043 \text{ mg}$
- Weighing **ML382**:
 - Carefully weigh the calculated amount of **ML382** powder using an analytical balance. To minimize static electricity, use an anti-static weigh boat or dish.
- Dissolving in DMSO:

- Add the appropriate volume of anhydrous DMSO to the vial containing the weighed **ML382**.
- Vortex the solution thoroughly until the **ML382** is completely dissolved. Gentle warming (e.g., in a 37°C water bath for a few minutes) can be used to aid dissolution if necessary, though **ML382** is readily soluble in DMSO at room temperature[1][4].
- Storage of Stock Solution:
 - Once dissolved, aliquot the stock solution into smaller, single-use volumes in microcentrifuge tubes or amber glass vials to avoid repeated freeze-thaw cycles.
 - Store the stock solution at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months)[2].

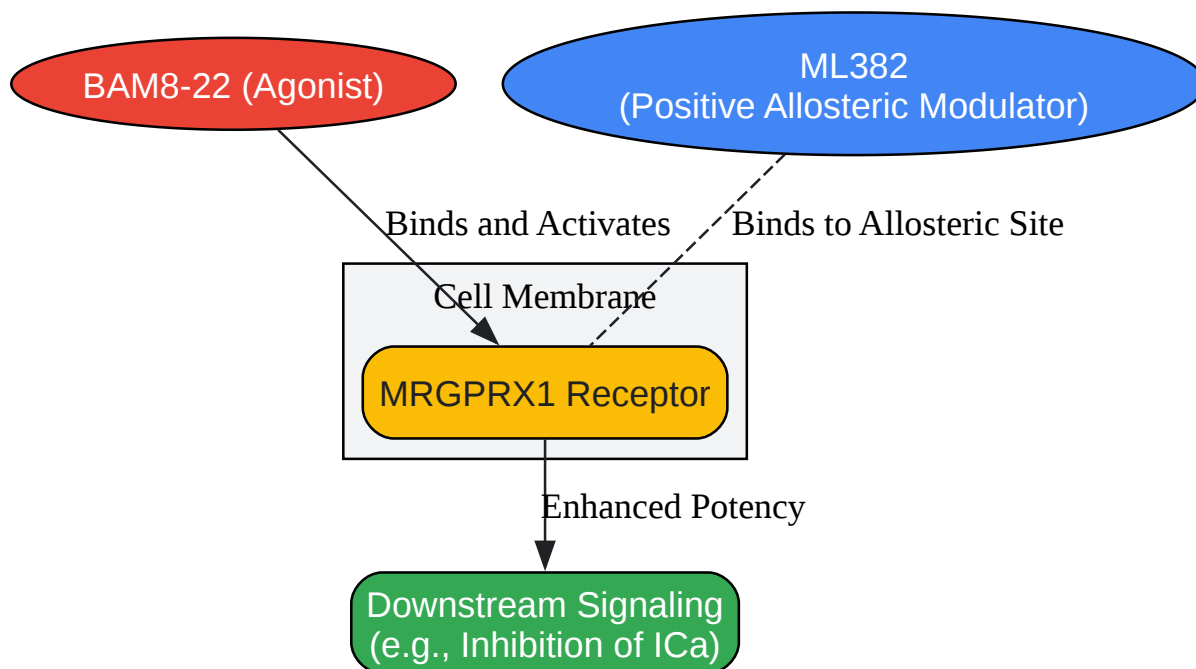
Note on Stability: While **ML382** is stable in DMSO, it is good laboratory practice to minimize exposure to light and moisture.

Diagrams



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Caption: Workflow for preparing **ML382** stock solution in DMSO.



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Caption: **ML382** acts as a positive allosteric modulator of the MRGPRX1 receptor.

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